

A Technical Guide to the Spectroscopic Characterization of 5-Bromononane

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Compound of Interest

Compound Name: 5-bromononane

CAS No.: 2198-44-9

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This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of **5-bromononane**. Tailored for researchers, scientists, and professionals in drug development, this document elucidates the theoretical and practical aspects of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) as applied to this specific alkyl halide. The guide emphasizes the causal relationships behind experimental choices and the principles of data interpretation, ensuring a self-validating and authoritative resource.

Introduction

5-Bromononane (C₉H₁₉Br) is a secondary alkyl halide with the bromine atom positioned at the central carbon of a nine-carbon chain.^{[1][2]} Its chemical structure dictates its reactivity and physical properties, making it a potentially valuable intermediate in organic synthesis. Accurate structural elucidation and purity assessment are paramount for its application in research and development. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecule. This guide will explore the expected spectroscopic data for **5-bromononane** and the methodologies to acquire it.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for determining the structure of organic molecules in solution. It relies on the magnetic properties of atomic nuclei, primarily ^1H (proton) and ^{13}C .

^1H NMR Spectroscopy

Theoretical Framework: In ^1H NMR, the chemical shift (δ) of a proton is influenced by its local electronic environment. Electronegative atoms, like bromine, deshield nearby protons, causing them to resonate at a higher chemical shift (downfield). The multiplicity of a signal is determined by the number of adjacent, non-equivalent protons (n) and follows the $n+1$ rule. The integration of a signal is proportional to the number of protons it represents.

Predicted ^1H NMR Data for **5-Bromononane**:

Due to the symmetry of **5-bromononane**, we can predict a simplified ^1H NMR spectrum.

Protons (Position)	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
H-5 (CHBr)	~3.8 - 4.2	Quintet	1H
H-4, H-6 (CH ₂)	~1.7 - 1.9	Multiplet	4H
H-3, H-7 (CH ₂)	~1.3 - 1.5	Multiplet	4H
H-2, H-8 (CH ₂)	~1.2 - 1.4	Multiplet	4H
H-1, H-9 (CH ₃)	~0.8 - 1.0	Triplet	6H

Causality Behind Predictions:

- The proton at C-5 (H-5) is directly attached to the carbon bearing the electronegative bromine atom, leading to the most significant downfield shift.^[3] Its multiplicity is predicted as a quintet due to the four neighboring protons on C-4 and C-6.

- The methylene protons (H-4, H-6, H-3, H-7, H-2, H-8) will exhibit complex overlapping multiplets in the aliphatic region.
- The terminal methyl protons (H-1, H-9) are the most shielded and will appear furthest upfield as a triplet, split by the two adjacent protons on C-2 and C-8, respectively.

¹³C NMR Spectroscopy

Theoretical Framework: ¹³C NMR provides information about the carbon framework of a molecule. The chemical shift of a carbon atom is also influenced by its electronic environment. Carbons bonded to electronegative atoms are deshielded and appear at higher chemical shifts.

Predicted ¹³C NMR Data for **5-Bromononane**:

Carbon (Position)	Predicted Chemical Shift (δ, ppm)
C-5 (CHBr)	~55 - 65
C-4, C-6	~35 - 45
C-3, C-7	~25 - 35
C-2, C-8	~20 - 30
C-1, C-9	~10 - 15

Causality Behind Predictions:

- The carbon atom directly bonded to the bromine (C-5) will be the most deshielded and have the largest chemical shift.
- The chemical shifts of the other carbon atoms will decrease as their distance from the bromine atom increases, reflecting the inductive effect of the halogen.^[4]

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **5-bromononane** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a 5 mm NMR tube. The deuterated solvent is used to avoid a large solvent signal in the ¹H NMR spectrum.

- **Instrument Setup:** Place the NMR tube in the spectrometer's magnet.^{[5][6]} Tune and shim the instrument to optimize the magnetic field homogeneity.
- **Data Acquisition:** Acquire the ^1H NMR spectrum using a standard pulse sequence. For the ^{13}C NMR spectrum, a proton-decoupled sequence is typically used to simplify the spectrum to single lines for each carbon.
- **Data Processing:** Fourier transform the acquired free induction decay (FID) to obtain the spectrum. Phase and baseline correct the spectrum, and integrate the signals in the ^1H NMR. Reference the chemical shifts to the residual solvent peak or an internal standard like tetramethylsilane (TMS).^[4]

Caption: Workflow for NMR analysis of **5-bromononane**.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy measures the vibrations of bonds within a molecule. Different types of bonds absorb infrared radiation at characteristic frequencies, allowing for the identification of functional groups.

Theoretical Framework: The C-Br bond in alkyl halides has a characteristic stretching vibration in the fingerprint region of the IR spectrum. The C-H bonds of the alkyl chain will also show characteristic stretching and bending vibrations.

Predicted IR Data for **5-Bromononane**:

Functional Group	Absorption Range (cm^{-1})	Vibration Type
C-H (alkane)	2850 - 3000	Stretching
C-H (alkane)	1350 - 1480	Bending
C-Br	515 - 690	Stretching

Causality Behind Predictions:

- The absorptions between 2850 and 3000 cm^{-1} are characteristic of C-H stretching vibrations in alkanes.[7]
- The bands in the 1350-1480 cm^{-1} region correspond to the bending vibrations of the CH_2 and CH_3 groups.
- The key absorption for identifying **5-bromononane** as an alkyl bromide is the C-Br stretching vibration, which is expected to appear in the lower frequency "fingerprint" region of the spectrum.[8][9]

Experimental Protocol for IR Spectroscopy

- **Sample Preparation:** For a liquid sample like **5-bromononane**, the simplest method is to place a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- **Background Spectrum:** Acquire a background spectrum of the empty salt plates to subtract any atmospheric or instrumental interferences.
- **Sample Spectrum:** Place the salt plates with the sample in the IR spectrometer and acquire the spectrum.
- **Data Analysis:** The resulting spectrum will show percent transmittance versus wavenumber. Identify the characteristic absorption bands and correlate them to the functional groups present in **5-bromononane**.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the fragmentation pattern of a compound.

Theoretical Framework: In a mass spectrometer, a molecule is ionized, typically by electron impact (EI), which removes an electron to form a molecular ion ($\text{M}^{+\bullet}$). [10] This molecular ion is often unstable and can fragment into smaller, charged species. The pattern of fragmentation can provide valuable structural information.

Predicted Mass Spectrum Data for **5-Bromononane**:

m/z	Ion	Significance
206/208	$[\text{C}_9\text{H}_{19}\text{Br}]^{+\bullet}$	Molecular ion peak ($\text{M}^{+\bullet}$ and $\text{M}+2^{+\bullet}$)
127	$[\text{C}_9\text{H}_{19}]^+$	Loss of $\text{Br}^\bullet$
153/155	$[\text{C}_5\text{H}_{10}\text{Br}]^+$	Alpha-cleavage
43	$[\text{C}_3\text{H}_7]^+$	Common alkyl fragment

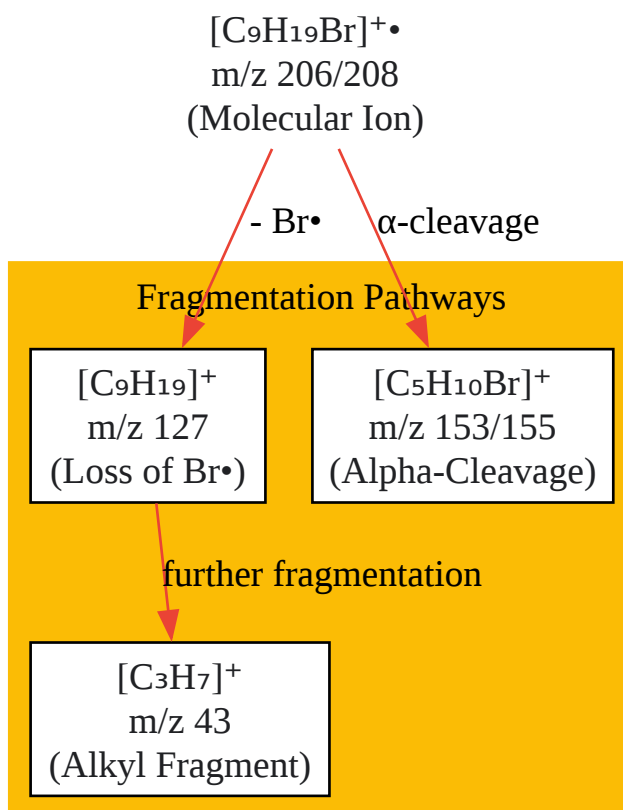
Causality Behind Predictions:

- **Molecular Ion:** Bromine has two major isotopes, ^{79}Br and ^{81}Br , in approximately a 1:1 ratio. This results in two molecular ion peaks of nearly equal intensity, $\text{M}^{+\bullet}$ (m/z 206) and $\text{M}+2^{+\bullet}$ (m/z 208), which is a characteristic signature for a monobrominated compound.[\[11\]](#)
- **Loss of Bromine:** The C-Br bond is relatively weak and can readily cleave to lose a bromine radical, resulting in a peak at m/z 127 corresponding to the nonyl carbocation.
- **Alpha-Cleavage:** Fragmentation can occur at the C-C bond adjacent to the carbon bearing the bromine atom (alpha-cleavage), leading to the formation of a resonance-stabilized bromonium ion.[\[12\]](#) For **5-bromononane**, this would result in a fragment with m/z 153/155.
- **Alkyl Fragments:** Further fragmentation of the alkyl chain can lead to a series of smaller carbocations, with the propyl fragment (m/z 43) often being a prominent peak in the spectra of such compounds.[\[13\]](#)

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the volatile **5-bromononane** sample into the ion source of the mass spectrometer, often via a gas chromatograph (GC-MS) for sample purification and introduction.[\[14\]](#)
- **Ionization:** Ionize the sample molecules using an electron impact (EI) source.[\[10\]](#)

- Mass Analysis: Accelerate the resulting ions and separate them based on their mass-to-charge ratio using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: Detect the separated ions and generate a mass spectrum, which is a plot of ion intensity versus m/z .
- Data Interpretation: Analyze the molecular ion peak and the fragmentation pattern to confirm the molecular weight and deduce structural features of **5-bromononane**.



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Caption: Key fragmentation pathways of **5-bromononane** in MS.

Conclusion

The spectroscopic characterization of **5-bromononane** through NMR, IR, and Mass Spectrometry provides a detailed and unambiguous confirmation of its molecular structure. Each technique offers complementary information: NMR elucidates the carbon-hydrogen

framework, IR identifies the key functional groups, and MS determines the molecular weight and fragmentation pattern. By understanding the principles behind each technique and the expected data for **5-bromononane**, researchers can confidently synthesize, purify, and utilize this compound in their scientific endeavors.

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